

Technical Monograph: Iodorivanol (5-Iodoethacridine)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Iodorivanol*

CAS No.: 71388-02-8

Cat. No.: B1672035

[Get Quote](#)

Executive Summary

Iodorivanol (6,9-diamino-2-ethoxy-5-iodoacridine) is an iodinated derivative of the acridine antiseptic Ethacridine (Rivanol). While the parent compound is historically utilized for its antimicrobial and abortifacient properties, the iodinated form—specifically when labeled with Iodine-125 (¹²⁵I)—serves as a potent tool in radiobiology.

It functions as a DNA-intercalating radiotoxic agent. Upon binding to the DNA minor groove, the decay of ¹²⁵I releases a cascade of low-energy Auger electrons. These electrons possess a high linear energy transfer (LET) over an extremely short range (<10 nm), resulting in highly localized double-strand breaks (DSBs) that bypass cellular repair mechanisms. This guide outlines the molecular specifications, synthesis protocols, and mechanistic pathways of **Iodorivanol**.

Physicochemical Profile

Identity & Formula

The introduction of an iodine atom into the ethacridine scaffold alters the molecular weight and lipophilicity, enhancing its utility as a structural probe while maintaining DNA affinity.

Property	Specification
Common Name	Iodorivanol
IUPAC Name	7-ethoxy-5-iodoacridine-3,9-diamine (based on IUPAC acridine numbering)
Synonyms	5-Iodoethacridine; 6,9-diamino-2-ethoxy-5-iodoacridine (historical numbering)
CAS Number	71388-02-8
Molecular Formula	C ₁₅ H ₁₄ IN ₃ O
Molecular Weight	379.20 g/mol
Parent Compound	Ethacridine Lactate (Rivanol) [MW: 343.4 g/mol (lactate salt)]
Appearance	Yellow to orange crystalline solid (typical of acridines)
Solubility	Soluble in DMSO, Ethanol; sparingly soluble in water (decreased polarity vs. lactate salt)

Structural Composition

The molecule consists of a tricyclic acridine heteroaromatic core. The key functional groups are:

- C2-Ethoxy group: Donates electron density, modulating fluorescence.
- C6, C9-Amino groups: Facilitate hydrogen bonding with DNA base pairs.
- C5-Iodine: The site of radiolabeling (¹²⁵I) or heavy atom substitution.[1]

Synthesis & Radiolabeling Protocol

Objective: Preparation of [¹²⁵I]-**Iodorivanol** from Ethacridine Lactate via electrophilic aromatic substitution.

Materials

- Precursor: Ethacridine lactate (Rivanol), >98% purity.
- Radioisotope: Na¹²⁵I (carrier-free, in NaOH solution).
- Oxidant: Chloramine-T (N-chloro-p-toluenesulfonamide sodium salt).
- Quenching Agent: Sodium metabisulfite (Na₂S₂O₅).
- Purification: HPLC (C18 column) or Sephadex G-10 size exclusion.

Methodology (Step-by-Step)

- Reaction Mixture Prep: Dissolve 100 µg of Ethacridine lactate in 50 µL of phosphate buffer (0.5 M, pH 7.4).
- Isotope Addition: Add 1-5 mCi of Na¹²⁵I to the reaction vial.
- Oxidation Initiation: Add 20 µL of fresh Chloramine-T solution (1 mg/mL in buffer). Vortex gently for 60 seconds at room temperature. Note: Chloramine-T generates electrophilic iodine (I⁺) in situ.
- Quenching: Terminate the reaction by adding 50 µL of Sodium Metabisulfite (2 mg/mL). This reduces unreacted oxidizing species and free iodine.
- Purification:
 - Inject the mixture onto a reverse-phase HPLC column (C18).
 - Elute with a gradient of Water/Methanol (0.1% TFA).
 - Collect the radioactive peak corresponding to **Iodorivanol** (retention time will be longer than unlabeled Ethacridine due to the iodine's lipophilicity).
- Quality Control: Verify radiochemical purity (>95%) via Thin Layer Chromatography (TLC).

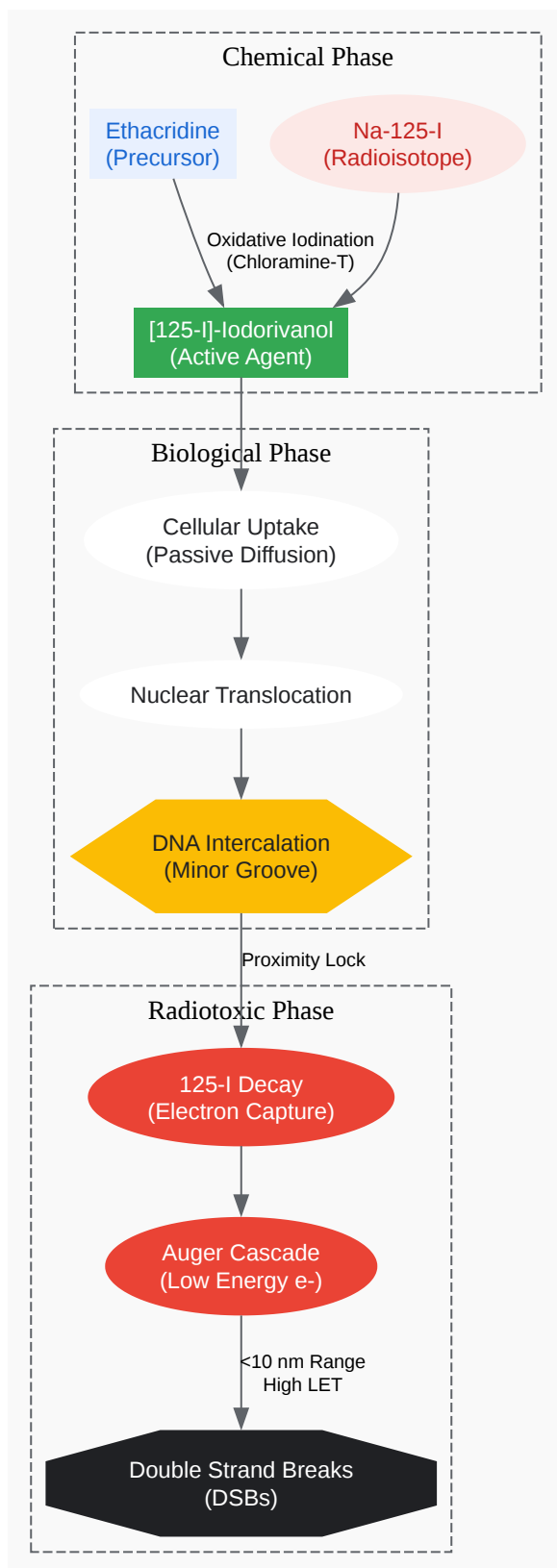
Mechanism of Action: The Auger Effect[5]

Iodorivanol is a "molecular scalpel." Unlike external beam radiation, which damages tissue indiscriminately, **Iodorivanol** must be intercalated into the DNA helix to be effective.

Pathway Logic

- Intercalation: The planar acridine ring slides between DNA base pairs (preferentially at GC-rich sites).
- Decay: The ^{125}I atom decays via electron capture.
- Auger Cascade: This decay triggers a vacancy cascade, ejecting 15-20 low-energy electrons.
- Localized Destruction: These electrons deposit their energy within a 10 nm radius, shattering the sugar-phosphate backbone of the DNA strands immediately adjacent to the intercalation site.

Mechanistic Diagram



[Click to download full resolution via product page](#)

Caption: Workflow depicting the synthesis of [125I]-**Iodorivanol** and its sequence of biological action leading to targeted DNA scission.

Chemical Structure Visualization

The following diagram represents the 2D topology of the **Iodorivanol** molecule, highlighting the acridine core and the strategic placement of the iodine atom.

Caption: Conceptual representation of the **Iodorivanol** scaffold. The Iodine atom (Red) is attached to the central acridine ring system.

References

- Martin, R. F., Bradley, T. R., & Hodgson, G. S. (1979).[2] Cytotoxicity of an 125I-labeled DNA-binding compound that induces double-stranded DNA breaks. *Cancer Research*.[3] Retrieved from [[Link](#)]
- Kassis, A. I. (2004). The amazing world of Auger electrons. *International Journal of Radiation Biology*. Retrieved from [[Link](#)]
- PubChem.Ethacridine (Compound CID 2017). National Library of Medicine. Retrieved from [[Link](#)]
- Vertex AI Search.Aggregated Chemical Database Results for CAS 71388-02-8.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. medkoo.com \[medkoo.com\]](#)

- To cite this document: BenchChem. [Technical Monograph: Iodorivanol (5-Iodoethacridine)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672035/docs#technical-monograph-iodorivanol-5-iodoethacridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)